

Ferric chloride hexahydrate physical appearance and crystal structure

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Compound of Interest

Compound Name: *Ferric chloride hexahydrate*

Cat. No.: *B105607*

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Ferric Chloride Hexahydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the physical and structural characteristics of **ferric chloride hexahydrate** ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$). The information is curated for professionals in research and development, offering precise data and methodologies to support advanced applications.

Physical Appearance

Ferric chloride hexahydrate is a solid compound that typically appears as yellowish-brown or orange crystals, lumps, or granules.^{[1][2][3][4]} It is known to be highly hygroscopic, meaning it readily absorbs moisture from the air, and is highly soluble in water.^{[1][3][5][6]} Some sources describe its odor as being mildly of hydrogen chloride.^{[1][2][7]}

Quantitative Physical Properties

The following table summarizes the key physical properties of **ferric chloride hexahydrate** for easy reference and comparison.

Property	Value	References
Molecular Weight	270.29 g/mol	[1][8][9]
Melting Point	37 °C (lit.)	[2][3][5][7][10]
Boiling Point	280-285 °C (lit.)	[2][3][5][7][10]
Density	1.82 g/cm ³	[2][3][7]
Solubility	Soluble in water	[2][3][5][11]

Crystal Structure

The crystal structure of **ferric chloride hexahydrate** has been determined to be monoclinic. [12][13] The fundamental building block of the crystal is an octahedral complex, specifically the trans-[FeCl₂(OH₂)₄]⁺ ion. [12][13][14][15] In this arrangement, the central ferric ion is coordinated by two chloride ions and four water molecules. The unit cell of the crystal also contains additional chloride ions and water molecules that are not directly bonded to the iron center, participating in the structure through electrostatic forces and hydrogen bonding. [12][13]

The crystallographic data for **ferric chloride hexahydrate** is detailed in the table below.

Parameter	Value	References
Crystal System	Monoclinic	[12][13]
Space Group	C2/m	[12][13]
Unit Cell Dimensions	a = 11.89 ± 0.02 Å	[12][13]
	b = 7.05 ± 0.01 Å	
	c = 5.99 ± 0.01 Å	
	β = 100.5 ± 0.2°	
Fe-Cl Interatomic Distance	2.30 ± 0.02 Å	[12][13]
Fe-OH ₂ Interatomic Distance	2.07 ± 0.02 Å	[12][13]

Experimental Protocol: Single-Crystal X-ray Diffraction

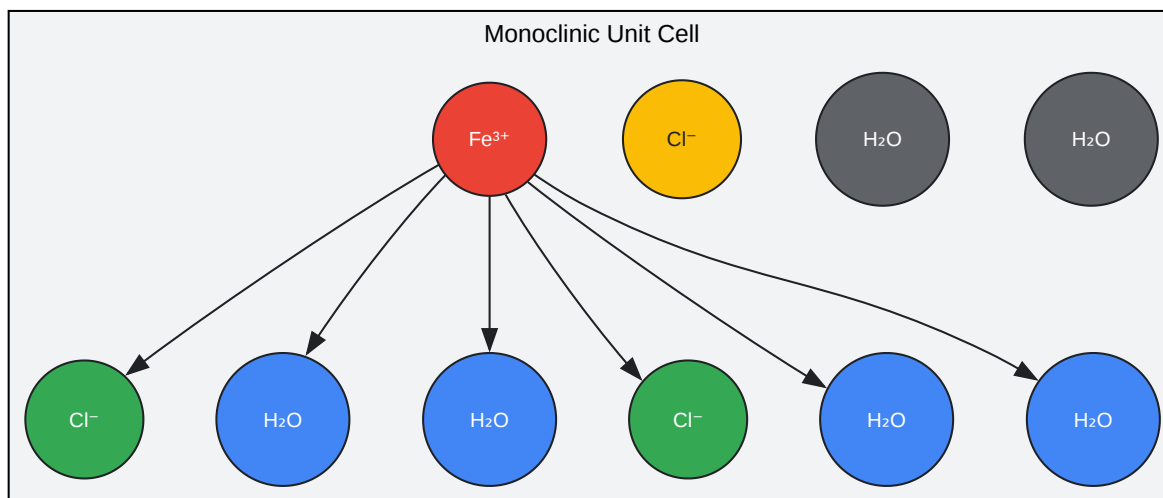
The determination of the crystal structure of **ferric chloride hexahydrate** is primarily achieved through single-crystal X-ray diffraction.^[12]^[13]

Methodology:

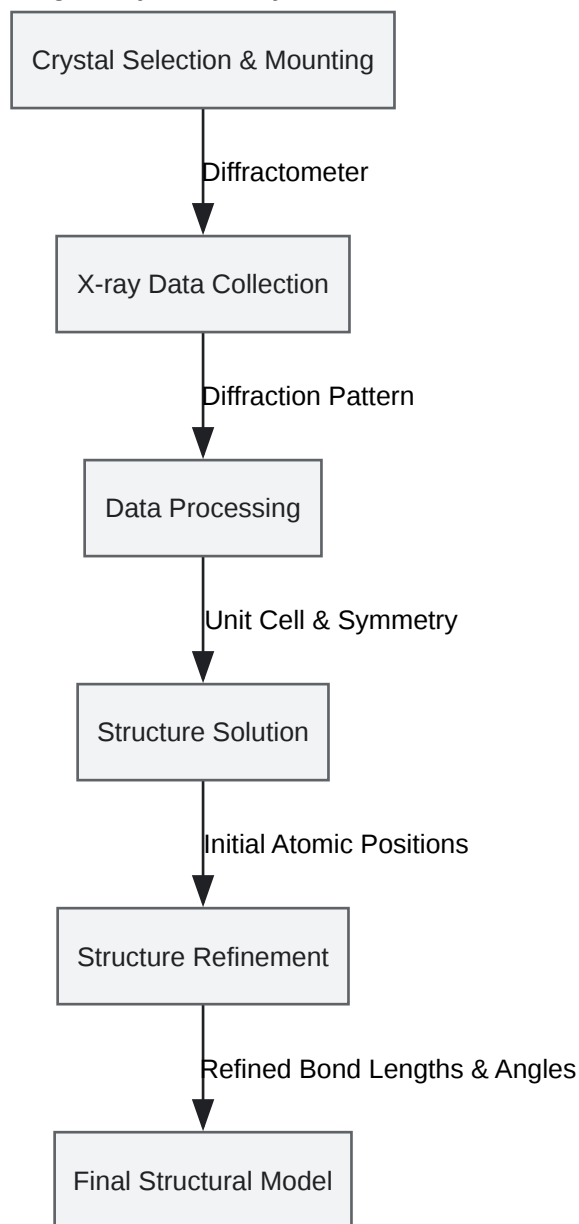
- **Crystal Preparation:** A suitable single crystal of **ferric chloride hexahydrate** is selected and mounted. Due to its hygroscopic nature, the crystal must be protected from atmospheric moisture, often by sealing it within a capillary tube.^[16]
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal. As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms in the crystal lattice, producing a diffraction pattern of spots of varying intensity.
- **Data Processing:** The positions and intensities of the diffracted spots are recorded. These data are then processed to determine the unit cell dimensions and the symmetry of the crystal (space group).
- **Structure Solution and Refinement:** The processed data is used to solve the crystal structure, which involves determining the positions of the atoms within the unit cell. This initial model is then refined to achieve the best possible fit between the calculated and observed diffraction patterns. This refinement process yields precise information about bond lengths, bond angles, and other structural parameters.

Visualizations

Crystal Structure of Ferric Chloride Hexahydrate



Single-Crystal X-ray Diffraction Workflow



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